

# A Comprehensive Technical Guide to the Physical Properties of 2-(Methylsulfonyl)ethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Methylsulfonyl)ethanol

Cat. No.: B046698

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-(Methylsulfonyl)ethanol**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a reagent or building block in complex organic synthesis. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and presents a logical workflow for these characterizations.

## Core Physical and Chemical Data

**2-(Methylsulfonyl)ethanol**, also known as 2-Hydroxyethyl methyl sulfone, is an organosulfur compound with the chemical formula  $C_3H_8O_3S$ . It is recognized for its utility as a versatile building block in the synthesis of more complex sulfur-containing molecules. The compound typically appears as a white to almost white solid or a clear yellow liquid, depending on the ambient temperature. For long-term storage, it is recommended to keep it in a dry, well-sealed container at room temperature.

## Quantitative Physical Properties

The following table summarizes the key physical properties of **2-(Methylsulfonyl)ethanol**, compiled from various sources.

Property	Value	Citations
Molecular Weight	124.16 g/mol	[1][2]
Melting Point	31-33 °C	[1][2]
Boiling Point	148-149 °C	[1][2]
Density	1.33 g/cm <sup>3</sup>	[1][2]
Refractive Index	1.478-1.480	[1]
Flash Point	>110 °C (>230 °F)	[1]
Vapor Pressure	4.16E-06 mmHg at 25°C	[2]
pKa (Predicted)	13.61 ± 0.10	[1]
Water Solubility	Soluble	[1][2]
Solubility (Organic)	Slightly soluble in Chloroform and Ethyl Acetate	[1]

## Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of the physical properties of **2-(Methylsulfonyl)ethanol** are not readily available in the literature, the following are generalized and widely accepted methods for organic compounds.

### Melting Point Determination

The melting point of a solid organic compound is a key indicator of its purity.[3] A sharp melting point range (typically 0.5-1.0°C) is characteristic of a pure compound, whereas impurities tend to lower and broaden the melting range.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[3]
- Capillary tubes (sealed at one end)[3][4]

- Thermometer[3]
- Mortar and pestle (optional)[5]

Procedure:

- If the sample is not a fine powder, gently crush it using a mortar and pestle.[5]
- Introduce a small amount of the powdered sample into the open end of a capillary tube.[3]
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom.[6]
- Place the capillary tube in the heating block of the melting point apparatus.[3][4]
- Heat the sample rapidly to determine an approximate melting point, then allow the apparatus to cool.[3]
- For an accurate measurement, heat the sample again at a slower rate (approximately 1-2°C per minute) as the temperature approaches the approximate melting point.[6]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a liquid (the end of the melting range).[6]

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure.[7]

Apparatus:

- Small test tube or fusion tube[7]
- Capillary tube (sealed at one end)[7][8]
- Thermometer[7][8]
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)[7][8]

- Rubber band or thread to attach the test tube to the thermometer[7]

Procedure:

- Place a small amount of the liquid sample into the test tube.[9]
- Invert a capillary tube (sealed end up) and place it into the liquid in the test tube.[9]
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.[7]
- Immerse the assembly in a heating bath (e.g., Thiele tube).[7]
- Heat the apparatus slowly and uniformly.[8]
- Observe the capillary tube. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.[8]
- When a continuous and rapid stream of bubbles is observed, stop heating.[7]
- The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.[7]

## Density Measurement

Density is the mass per unit volume of a substance.[10]

Apparatus:

- Volumetric flask or pycnometer[10]
- Analytical balance[11]

Procedure:

- Weigh a clean, dry volumetric flask with its stopper (W1).[10]
- Fill the flask to the calibration mark with the liquid sample, ensuring there are no air bubbles.

- Weigh the flask with the liquid and stopper ( $W_2$ ).
- The mass of the liquid is ( $W_2 - W_1$ ).
- The density is calculated by dividing the mass of the liquid by the volume of the volumetric flask.

## Refractive Index Measurement

The refractive index is a measure of how much light bends when it passes through a substance.[\[12\]](#)

Apparatus:

- Abbe refractometer[\[12\]](#)
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)
- Kimwipes or other soft tissue[\[12\]](#)

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.[\[12\]](#)
- Place a few drops of the liquid sample onto the prism.[\[12\]](#)
- Close the prism and turn on the light source.[\[12\]](#)
- Adjust the handwheel to bring the light and dark boundary into the field of view.
- Turn the compensator dial to eliminate any color fringe and sharpen the boundary line.[\[12\]](#)
- Adjust the handwheel again to center the sharp boundary line on the crosshairs.[\[12\]](#)
- Read the refractive index value from the scale.[\[12\]](#)
- Clean the prism thoroughly with a suitable solvent and soft tissue after the measurement.[\[12\]](#)

## Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.[\[13\]](#)

Apparatus:

- Closed-cup flash point tester (e.g., Pensky-Martens)[\[14\]](#)[\[15\]](#)
- Thermometer[\[15\]](#)
- Ignition source[\[14\]](#)

Procedure:

- Pour the liquid sample into the test cup up to the marked level.[\[14\]](#)
- Place the lid on the cup, which is fitted with a thermometer and a stirrer.[\[14\]](#)
- Heat the sample at a slow, constant rate while stirring.[\[14\]](#)
- At regular temperature intervals, apply the ignition source to the vapor space through the opening in the lid.[\[13\]](#)
- The flash point is the lowest temperature at which the application of the ignition source causes a brief flash of the vapors.[\[13\]](#)

## Solubility Testing

Solubility provides information about the polarity and functional groups present in a molecule.[\[16\]](#)

Apparatus:

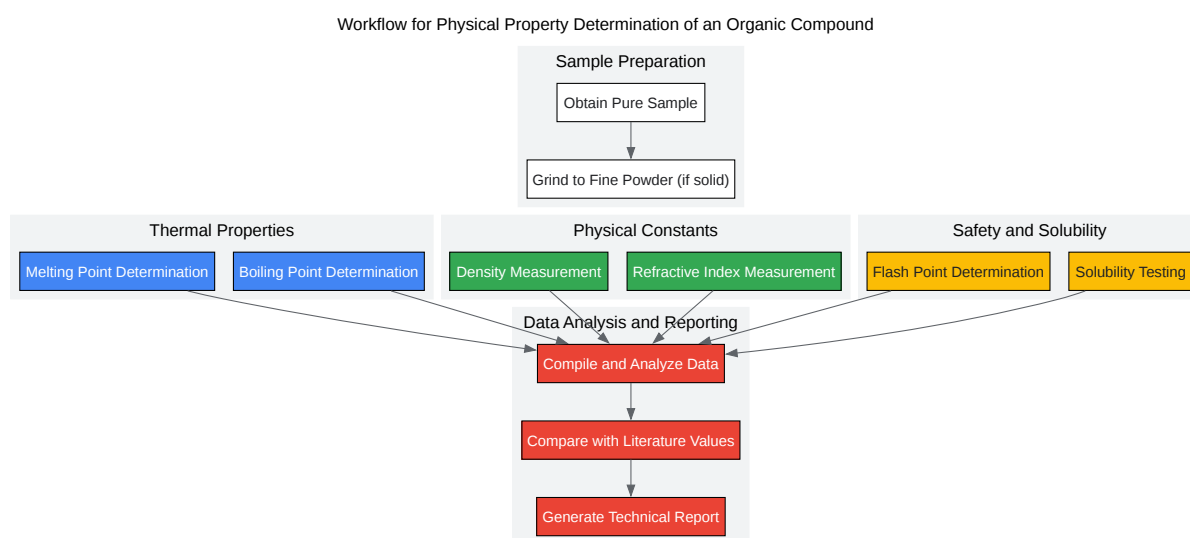
- Small test tubes[\[16\]](#)
- Stirring rod
- Solvents (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, organic solvents)[\[16\]](#)[\[17\]](#)

#### Procedure:

- Place a small, measured amount of the solute (e.g., 0.1 g of solid or 0.2 mL of liquid) into a test tube.[\[16\]](#)
- Add a measured volume of the solvent (e.g., 3 mL) in portions, shaking or stirring after each addition.[\[16\]](#)
- Observe if the solute dissolves completely to form a homogeneous solution.[\[18\]](#)
- If the substance is soluble in water, the pH of the solution can be tested with litmus paper to determine if it is acidic or basic.[\[17\]](#)
- If the substance is insoluble in water, its solubility in acidic and basic solutions can be tested to infer the presence of basic or acidic functional groups, respectively.[\[17\]](#)

## Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of an organic compound like **2-(Methylsulfonyl)ethanol**.



[Click to download full resolution via product page](#)

Caption: A general workflow for determining the physical properties of an organic compound.

## Biological Activity and Signaling Pathways

Based on available scientific literature, **2-(Methylsulfonyl)ethanol** is primarily utilized as a reagent and a versatile building block in organic synthesis. For instance, it is used in the



synthesis of phenols from aryl fluorides and in the preparation of 2-(methylsulfonyl)ethyl N,N-bis(2-chloroethyl)phosphorodiamidate. There is currently no substantial evidence to suggest its direct involvement in biological signaling pathways. Its relevance in drug development is therefore more likely as a synthetic intermediate rather than a pharmacologically active agent that modulates specific signaling cascades. Further research would be required to explore any potential biological activities.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-(METHYLSULFONYL)ETHANOL One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. chembk.com [chembk.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. byjus.com [byjus.com]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 6. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 9. cdn.juniata.edu [cdn.juniata.edu]
- 10. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 11. mt.com [mt.com]
- 12. scribd.com [scribd.com]
- 13. almaaqal.edu.iq [almaaqal.edu.iq]
- 14. Flash Point - Prime Process Safety Center [primeprocesssafety.com]
- 15. web.iitd.ac.in [web.iitd.ac.in]
- 16. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 17. scribd.com [scribd.com]

- 18. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 2-(Methylsulfonyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046698#2-methylsulfonyl-ethanol-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)